

An In-depth Technical Guide to Isosalvianolic Acid B: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Isosalvianolic acid B*

Cat. No.: B150274

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Abstract

Isosalvianolic acid B, a member of the water-soluble phenolic acid compounds derived from *Salvia miltiorrhiza* Bunge (Danshen), is a subject of growing interest within the scientific community. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Isosalvianolic acid B**, with a focus on presenting quantitative data and experimental context for researchers in drug discovery and development. While **Isosalvianolic acid B** shares the same molecular formula and mass as its well-studied stereoisomer, Salvianolic acid B, subtle differences in its three-dimensional structure may lead to distinct biological activities. This document aims to clearly delineate the available information specific to **Isosalvianolic acid B**, while also contextualizing it within the broader research on salvianolic acids.

Chemical Structure and Identification

Isosalvianolic acid B is a natural polyphenolic compound.^[1] It is crucial to distinguish **Isosalvianolic acid B** from its more extensively studied isomer, Salvianolic acid B, as they are stereoisomers. Although they share the same molecular formula, the spatial arrangement of their atoms differs, which can significantly impact their biological activity.

Chemical Structure:

The definitive chemical structure of **Isosalvianolic acid B** is provided by its IUPAC name and SMILES notation.

IUPAC Name: 2-[(E)-3-[3-[1-carboxy-2-(3,4-dihydroxyphenyl)ethoxy]carbonyl-2-(3,4-dihydroxyphenyl)-7-hydroxy-2,3-dihydro-1-benzofuran-4-yl]prop-2-enoyl]oxy-3-(3,4-dihydroxyphenyl)propanoic acid^[2]

SMILES:

C1=CC(=C(C=C1CC(C(=O)O)OC(=O)C=CC2=C3C(C(OC3=C(C=C2)O)C4=CC(=C(C=C4)O)O)C(=O)OC(CC5=CC(=C(C=C5)O)O)C(=O)O)O)O[2]

Chemical Formula: C₃₆H₃₀O₁₆^[3]

Molecular Weight: 718.61 g/mol ^[3]

CAS Number: 930573-88-9^[3]

Physicochemical Properties

Quantitative data on the physicochemical properties of **Isosalvianolic acid B** are essential for experimental design, particularly in solubility and formulation studies. The following table summarizes the available data.

Property	Value	Source
Molecular Formula	C36H30O16	[3]
Molecular Weight	718.61 g/mol	[3]
CAS Number	930573-88-9	[3]
Appearance	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][4]
Storage	Desiccate at -20°C	[2]

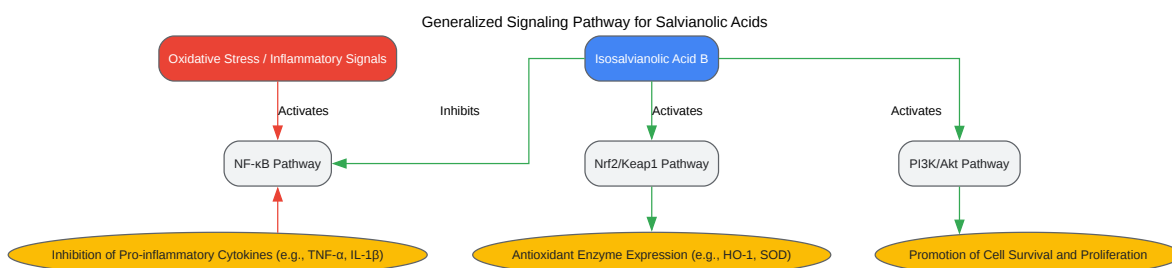
Biological and Pharmacological Properties

While much of the existing research focuses on Salvianolic acid B, **Isosalvianolic acid B** is also recognized for its biological activities, primarily as an antioxidant and anti-inflammatory agent.[5] It is a natural product isolated from *Salviae miltiorrhizae*. [6]

It is important to note that many studies on "Salvianolic acid B" do not specify the exact isomer used. For the purpose of this technical guide, only information explicitly linked to **Isosalvianolic acid B** (through its CAS number or specific identification) is presented. The broader pharmacological effects of the more studied Salvianolic acid B include cardiovascular protection, neuroprotection, and anti-cancer activities, which are often attributed to its potent antioxidant and anti-inflammatory properties.[7][8][9] These effects are mediated through various signaling pathways, including the Nrf2/Keap1, NF-κB, and PI3K/Akt pathways.[2][7][10]

Signaling Pathway Overview

The following diagram illustrates a generalized signaling pathway often associated with the biological activities of salvianolic acids, including their antioxidant and anti-inflammatory effects.



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Caption: Generalized signaling pathways modulated by salvianolic acids.

Experimental Protocols

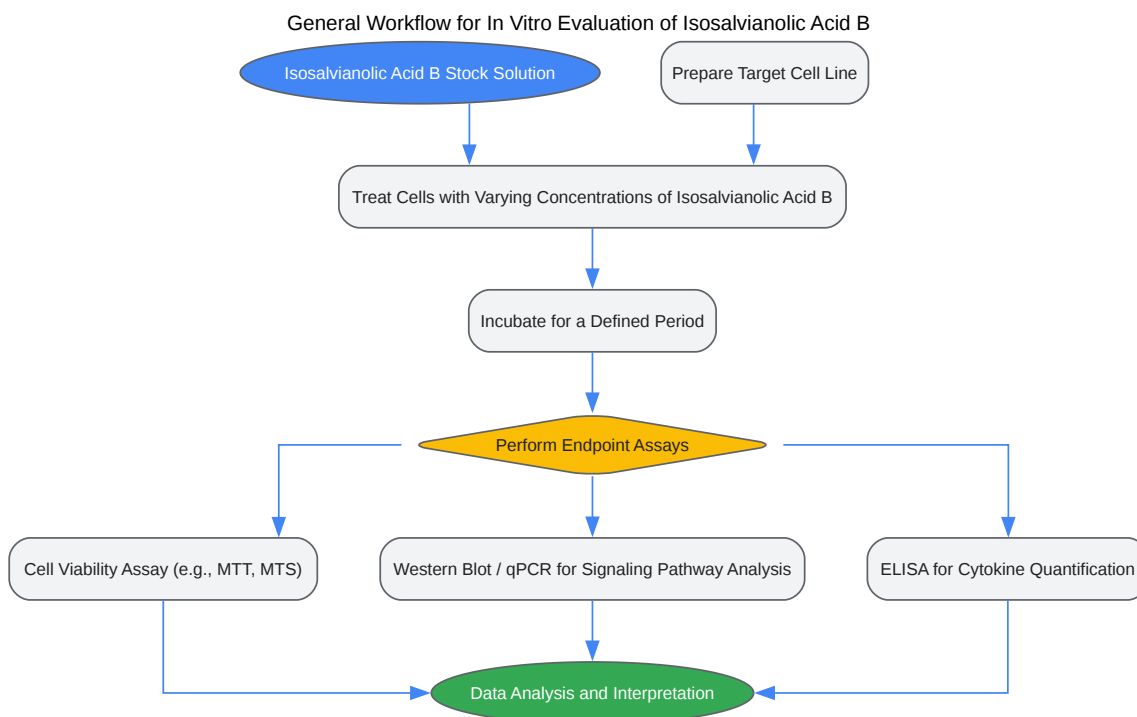
Detailed experimental protocols for **Isosalvianolic acid B** are not widely available in the literature. However, based on the available information for salvianolic acids in general, the following outlines can be adapted for specific research needs.

Sample Preparation and Handling

- **Stock Solution Preparation:** Due to its solubility profile, **Isosalvianolic acid B** can be dissolved in organic solvents such as DMSO, ethanol, or methanol to prepare a stock solution.[2] For cell culture experiments, the final concentration of the organic solvent should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.
- **Storage:** **Isosalvianolic acid B** powder should be stored at -20°C, desiccated.[2] Solutions should be freshly prepared or stored at -80°C for short periods to minimize degradation.

In Vitro Assay Workflow

The following diagram illustrates a general workflow for evaluating the in vitro biological activity of **Isosalvianolic acid B**.



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Caption: A generalized workflow for in vitro experiments with **Isosalvianolic Acid B**.

Conclusion and Future Directions

Isosalvianolic acid B is a structurally defined natural product with potential therapeutic applications, particularly in areas related to oxidative stress and inflammation. However, a significant knowledge gap exists in the scientific literature, with a predominant focus on its isomer, Salvianolic acid B. To fully realize the therapeutic potential of **Isosalvianolic acid B**, future research should prioritize:

- **Comparative Studies:** Direct, head-to-head comparisons of the biological activities of **Isosalvianolic acid B** and Salvianolic acid B are essential to elucidate any isomer-specific effects.
- **Pharmacokinetic Profiling:** In-depth studies on the absorption, distribution, metabolism, and excretion (ADME) of **Isosalvianolic acid B** are necessary to understand its bioavailability and in vivo behavior.

- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **Isosalvianolic acid B** will provide a clearer understanding of its therapeutic potential.

This technical guide serves as a foundational resource for researchers, providing the most current and specific information available on the chemical structure and properties of **Isosalvianolic acid B**. As new research emerges, a more detailed understanding of its unique biological profile will undoubtedly be established.

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